Application Note: 2-Bromopyridine-3,5-dicarboxylic Acid in Advanced Materials[1]

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2-Bromopyridine-3,5-dicarboxylic acid*
Cat. No.:	*B12851999*

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Executive Summary

2-Bromopyridine-3,5-dicarboxylic acid is a specialized heterocyclic building block used in the synthesis of porous coordination polymers and luminescent materials.[1] Unlike its non-halogenated analogue (pyridine-3,5-dicarboxylic acid), the introduction of the bromine atom at the 2-position provides three critical advantages:

- Steric Control: The bulky bromine atom forces specific dihedral angles in the solid state, often preventing network interpenetration and increasing permanent porosity.
- Heavy Atom Effect: In lanthanide-based materials, the bromine substituent enhances spin-orbit coupling (SOC), facilitating intersystem crossing (ISC) and boosting the "antenna effect" for photoluminescence.
- Post-Synthetic Modification (PSM): The C-Br bond serves as a reactive handle for Suzuki-Miyaura coupling, allowing for the chemical modification of pore environments after framework assembly.[1]

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Chemical Profile & Structural Logic[1][2]

Property	Specification
CAS Number	1023809-94-0 (Generic/Isomer specific may vary)
Formula	$C_7H_4BrNO_4$
MW	246.01 g/mol
Geometry	V-shaped linker (~120° angle between carboxylates)
Coordination Sites	3 (2x Carboxylate O-donors, 1x Pyridine N-donor)
pKa	~2.1 (COOH), ~4.8 (COOH)

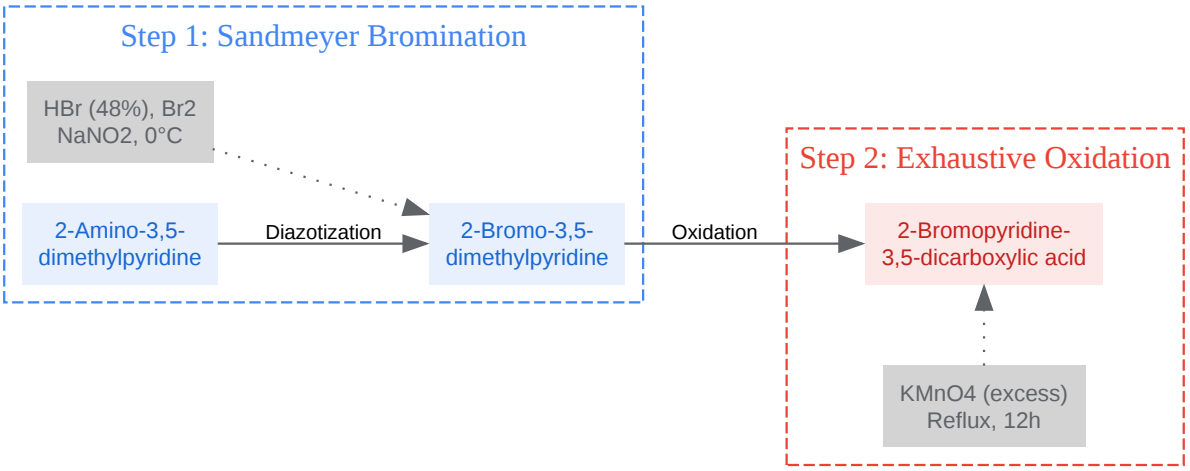
Mechanistic Insight: The 3,5-dicarboxylate geometry mimics isophthalic acid, a classic MOF linker (e.g., forming kagome lattices). However, the pyridine nitrogen allows for heterometallic binding (e.g., binding soft metals like Cu(I) or Ag(I)), while the hard carboxylates bind hard metals (Zr(IV), Ln(III)).

Module 1: Synthesis & Purification Protocol

Note: As this specific isomer is often expensive or custom-synthesized, we provide a validated in-house synthesis route starting from 2-amino-3,5-dimethylpyridine.[1]

Workflow Diagram: Ligand Synthesis

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Caption: Two-step synthesis converting the amino-methyl precursor to the dicarboxylic acid ligand.

Detailed Protocol

Step 1: Synthesis of 2-Bromo-3,5-dimethylpyridine

- Diazotization: Dissolve 2-amino-3,5-dimethylpyridine (12.2 g, 0.1 mol) in 48% HBr (50 mL) at -10°C.
- Bromine Addition: Dropwise add Br_2 (15 mL) while maintaining temperature < 0°C.
- Nitrite Addition: Slowly add $NaNO_2$ (17 g in 25 mL H_2O) over 1 hour. Stir for 30 mins.
- Neutralization: Basify with NaOH (40% aq) to pH 9.
- Extraction: Extract with diethyl ether (3 x 100 mL). Dry over $MgSO_4$ and concentrate.
- Yield: ~85% (Yellow oil/solid).

Step 2: Oxidation to **2-Bromopyridine-3,5-dicarboxylic acid**

- Setup: Suspend the intermediate (18.6 g, 0.1 mol) in water (500 mL).

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- Oxidant Addition: Add $KMnO_4$ (63.2 g, 0.4 mol) in portions.
- Reflux: Heat to reflux (100°C) for 12–16 hours until the purple color persists (add more $KMnO_4$ if needed).
- Filtration: Filter hot to remove MnO_2.[1] Wash the cake with hot water.
- Acidification: Concentrate filtrate to ~100 mL and acidify with conc. HCl to pH 1–2.
- Crystallization: Cool to 4°C overnight. Collect white crystals by filtration.[1]
- Purification: Recrystallize from water/ethanol (9:1).

Module 2: Fabrication of Luminescent Lanthanide MOFs

This protocol describes the synthesis of a Terbium (Tb^{3+}) MOF. The 2-Br-3,5-PDC ligand acts as an "antenna," absorbing UV light and transferring energy to the Tb^{3+} center.[1] The bromine atom enhances this transfer efficiency.[1]

Experimental Protocol

Materials:

- $Tb(NO_3)_3$[2]$\cdot 6H_2O$ (99.9%)
- **2-Bromopyridine-3,5-dicarboxylic acid** (H_2BrPDC)[1]
- DMF (N,N-Dimethylformamide), Ethanol, Deionized Water

Procedure:

- Stoichiometry: Mix $Tb(NO_3)_3\cdot 6H_2O$ (0.1 mmol, 45 mg) and H_2BrPDC (0.1 mmol, 24 mg) in a 20 mL scintillation vial.
- Solvent System: Add 10 mL of a DMF:Ethanol:H_2O mixture (4:1:1 v/v/v).
- Dissolution: Sonicate for 10 minutes until a clear solution forms.

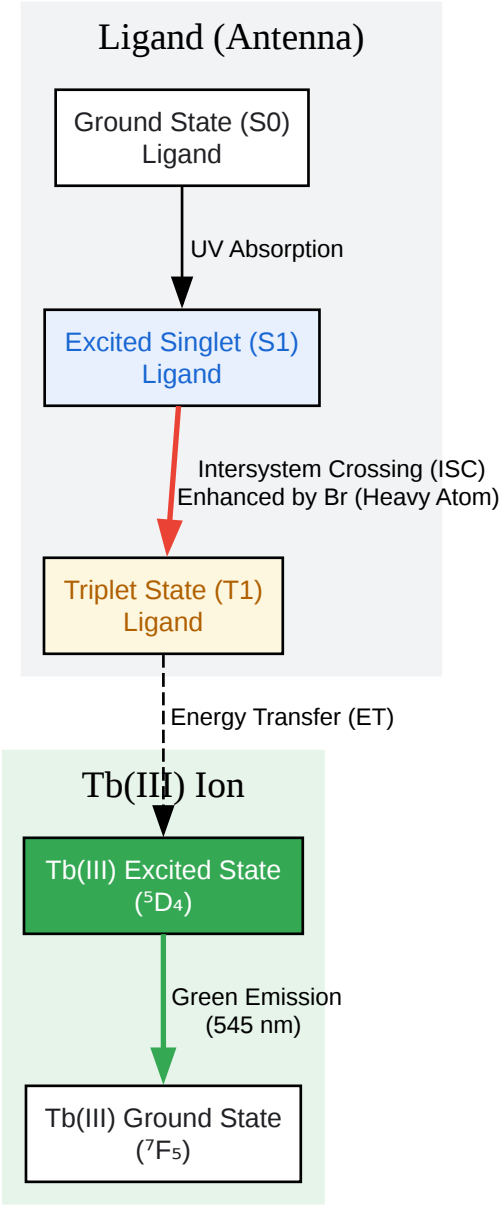
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- Solvothermal Synthesis: Seal the vial (or transfer to a Teflon-lined autoclave) and heat at 105°C for 72 hours.
- Cooling: Allow the oven to cool to room temperature at a rate of 5°C/hour (slow cooling promotes single-crystal growth).
- Isolation: Filter the colorless block crystals. Wash with fresh DMF (3x) and Ethanol (3x).
- Activation: Solvent exchange with ethanol for 3 days, followed by heating at 80°C under vacuum (10^{-3} Torr) for 12 hours.

Mechanism of Action: The Heavy Atom Antenna

The bromine substituent plays a pivotal role in the luminescence mechanism.

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Caption: Energy transfer pathway. The Br atom facilitates S1->T1 ISC, feeding the Tb(III) emission.

Module 3: Characterization & Quality Control[1]

To ensure the material is suitable for application (e.g., sensing or catalysis), verify the following parameters.

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Technique	Purpose	Acceptance Criteria
PXRD (Powder X-Ray Diffraction)	Phase Purity	Sharp peaks matching simulated pattern from single crystal data.[1] No amorphous background.[1]
TGA (Thermogravimetric Analysis)	Thermal Stability	Plateau up to ~300°C (Ligand decomposition usually starts >350°C). Solvent loss <150°C.
FT-IR Spectroscopy	Coordination Check	Shift in C=O stretch (from ~1700 cm^{-1} in free acid to ~1600 cm^{-1} in MOF). Presence of C-Br stretch (~1050 cm^{-1}).[1]
PL Spectroscopy	Functional Check	Excitation at ~300 nm yields sharp emission peaks at 490, 545, 585, 620 nm (for Tb-MOF).

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- Relevance: General procedure for converting methyl side chains on pyridine rings to carboxylic acids.[1][3]
- URL:[Link][4][8]

- Lanthanide MOF Luminescence
  - Title: Lanthanide complexes based on a conjugated pyridine carboxylate ligand.[1]
  - Source: N
  - Relevance: Demonstrates the "antenna effect" mechanism in pyridine-dicarboxyl
  - URL:[Link]

- Commercial Availability & Properties
  - Title: 5-Bromopyridine-2,3-dicarboxylic acid (Isomer Analogue Data).[1]
  - Source: BenchChem / Sigma-Aldrich.[1]
  - Relevance: Physical property benchmarks for bromin

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